

CNO dihydrochloride stability in solution over time

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Compound of Interest

Compound Name: Clozapine N-oxide dihydrochloride

Cat. No.: B2363190

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CNO Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information, troubleshooting guides, and frequently asked questions regarding the stability of Clozapine N-oxide (CNO) dihydrochloride in solution.

Frequently Asked Questions (FAQs)

Q1: How should I dissolve CNO dihydrochloride?

A1: CNO dihydrochloride is readily soluble in water up to 100 mM.^[1] It can also be dissolved in DMSO. Unlike the CNO freebase form, the dihydrochloride salt is less prone to precipitation in aqueous solutions, making it a more reliable choice for many experimental setups.^[1]

Q2: What are the recommended storage conditions for solid CNO dihydrochloride?

A2: The solid, powdered form of CNO dihydrochloride should be stored desiccated at room temperature. For optimal long-term preservation, storage at -20°C is recommended.^[2] The compound is hygroscopic, meaning it can absorb moisture from the air, which may cause it to become sticky; however, this should not affect its performance.^{[1][3]} It is stable enough for shipping at ambient temperatures.^{[1][2]}

Q3: How long can I store CNO dihydrochloride solutions?

A3: The stability of your CNO dihydrochloride solution is highly dependent on the storage temperature.

- Room Temperature (25°C): Solutions should be used immediately or within 48 hours. Studies have shown that after 96 hours at room temperature, the purity of the compound can drop to approximately 95% and will continue to decrease over time.[\[1\]](#)[\[3\]](#)
- -20°C: For storage longer than 48 hours, it is highly recommended to aliquot the solution into tightly sealed vials and store them at -20°C. Under these conditions, the solution remains stable for up to one month with no significant change in purity.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- -80°C: For maximum long-term stability, storing aliquots at -80°C can preserve the solution for up to a year.[\[4\]](#)

Q4: Should I be concerned about repeated freeze-thaw cycles?

A4: Yes, it is best practice to aliquot your stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can compromise the stability of the compound.[\[4\]](#)

Q5: Is the CNO dihydrochloride solution sensitive to light?

A5: While some laboratories take precautions by protecting CNO solutions from light (e.g., wrapping vials in aluminum foil), studies from manufacturers indicate that CNO solutions are stable in ambient light.[\[5\]](#)[\[6\]](#) The solid powder form is not considered sensitive to light or air.[\[3\]](#)
[\[7\]](#)

Data Summary Tables

Table 1: Recommended Storage Conditions & Stability of CNO Dihydrochloride Solutions

Storage Condition	Recommended Duration	Expected Purity / Stability Notes	Citations
Room Temperature	Use immediately (< 48h)	Purity may drop to ~95% after 96 hours.	[1][3]
-20°C	Up to 1 month	No significant degradation observed after one month.	[1][3]
-80°C	Up to 1 year	Recommended for long-term archival storage.	[4]

Table 2: Comparison of CNO Dihydrochloride vs. CNO Freebase

Property	CNO Dihydrochloride	CNO Freebase	Citations
Solubility	Readily soluble in water and saline.	Poorly soluble in water; requires DMSO.	[1][8]
Handling	Easier to handle in aqueous solutions; less precipitation.	Prone to precipitation in aqueous solutions.	[1]
Bioavailability	Improved bioavailability (6-7 fold higher plasma levels).	Lower bioavailability compared to the salt form.	[9]
Metabolism	Less in vivo conversion to Clozapine.	Higher potential for reverse-metabolism to Clozapine.	[9]

Troubleshooting Guide

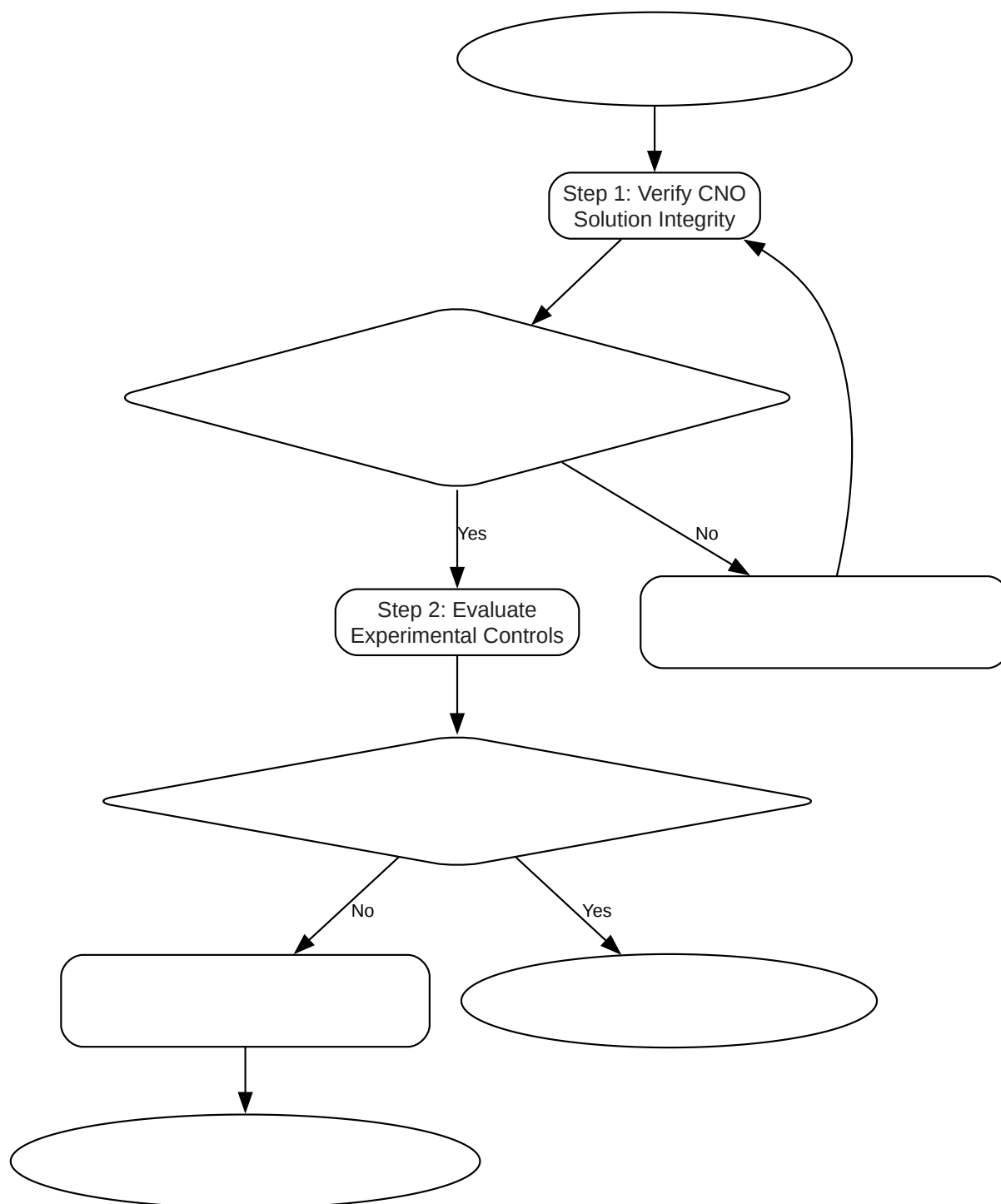
Issue 1: Unexpected or inconsistent behavioral/cellular effects in my experiment.

- Possible Cause: CNO solution degradation.
 - Solution: Always prepare fresh CNO solutions for your experiments or use aliquots that have been stored correctly at -20°C or -80°C for no longer than the recommended time. Do not use solutions that have been kept at room temperature for several days.[\[1\]](#)[\[3\]](#)
- Possible Cause: Off-target effects from CNO or its metabolites.
 - Solution: CNO can be reverse-metabolized in vivo to clozapine, an antipsychotic drug with its own broad range of biological activities.[\[10\]](#)[\[11\]](#)[\[12\]](#) These off-target effects can confound experimental results. It is critical to include a control group of animals that do not express the DREADD receptor but receive the same CNO injection. This will help you differentiate the DREADD-mediated effects from the off-target effects of the actuator drug.[\[13\]](#)

Issue 2: My CNO solution appears cloudy or has visible precipitate.

- Possible Cause: Precipitation of the compound.
 - Solution: While CNO dihydrochloride is more soluble than the freebase, precipitation can still occur, especially at high concentrations or if stored improperly. Ensure the compound is fully dissolved upon preparation. If precipitation is observed in a stored aqueous solution, it may indicate instability or saturation issues. It is safer to discard the solution and prepare a fresh batch.

Below is a logical workflow to troubleshoot unexpected experimental outcomes.



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Caption: Troubleshooting workflow for CNO experiments.

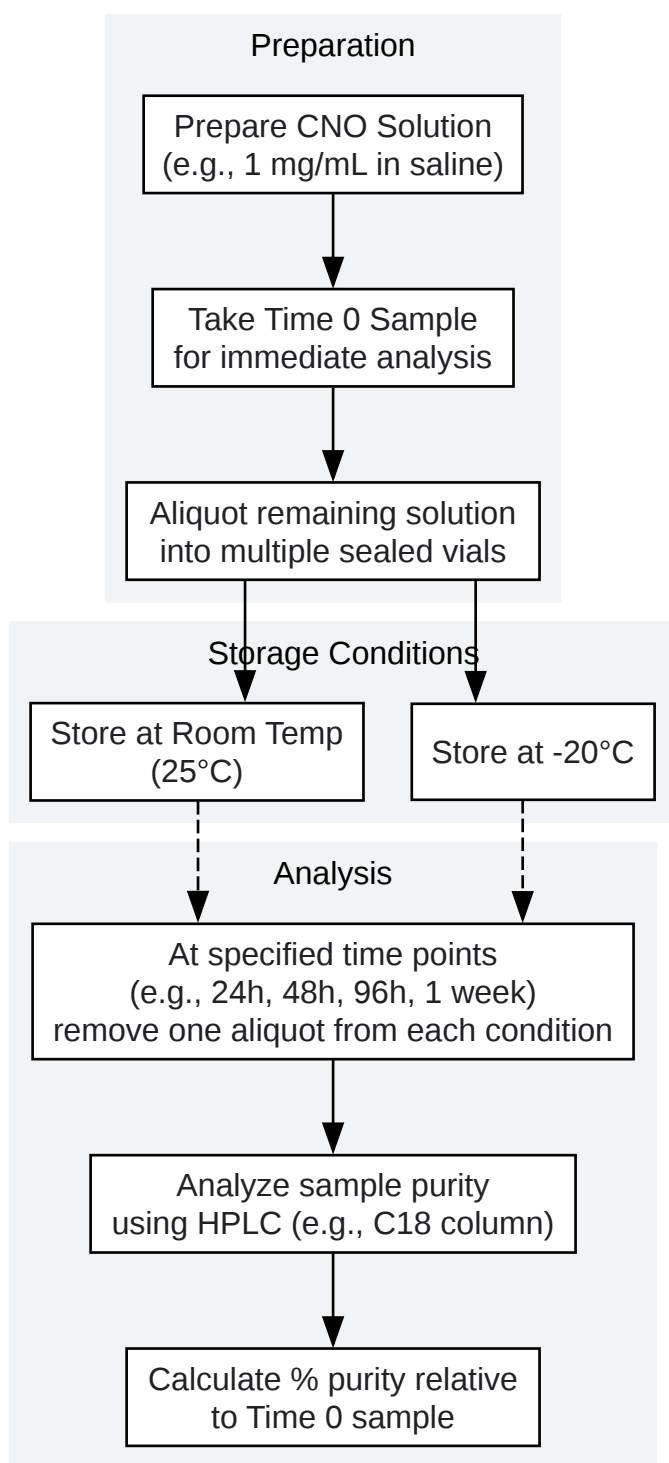
Experimental Protocols

Protocol 1: Preparation of a 10 mM CNO Dihydrochloride Stock Solution

- **Calculate Mass:** The molecular weight of CNO dihydrochloride is approximately 415.74 g/mol. To prepare 10 mL of a 10 mM solution, you will need:
 - $\text{Mass} = 10 \text{ mmol/L} \times 0.010 \text{ L} \times 415.74 \text{ g/mol} = 0.04157 \text{ g} = 41.57 \text{ mg}.$
 - **Note:** Always use the batch-specific molecular weight from your Certificate of Analysis for the most accurate calculations.[\[2\]](#)
- **Weighing:** Carefully weigh out 41.57 mg of CNO dihydrochloride powder.
- **Dissolving:** Add the powder to a 15 mL conical tube. Add 10 mL of sterile water or 0.9% saline.
- **Mixing:** Vortex the solution until the powder is completely dissolved. The solution should be clear.
- **Storage:** Use the solution immediately or prepare single-use aliquots in sterile, tightly sealed vials and store at -20°C for up to one month.

Protocol 2: General Workflow for Assessing Solution Stability via HPLC

This protocol outlines a general method to quantify the stability of a prepared CNO dihydrochloride solution over time.

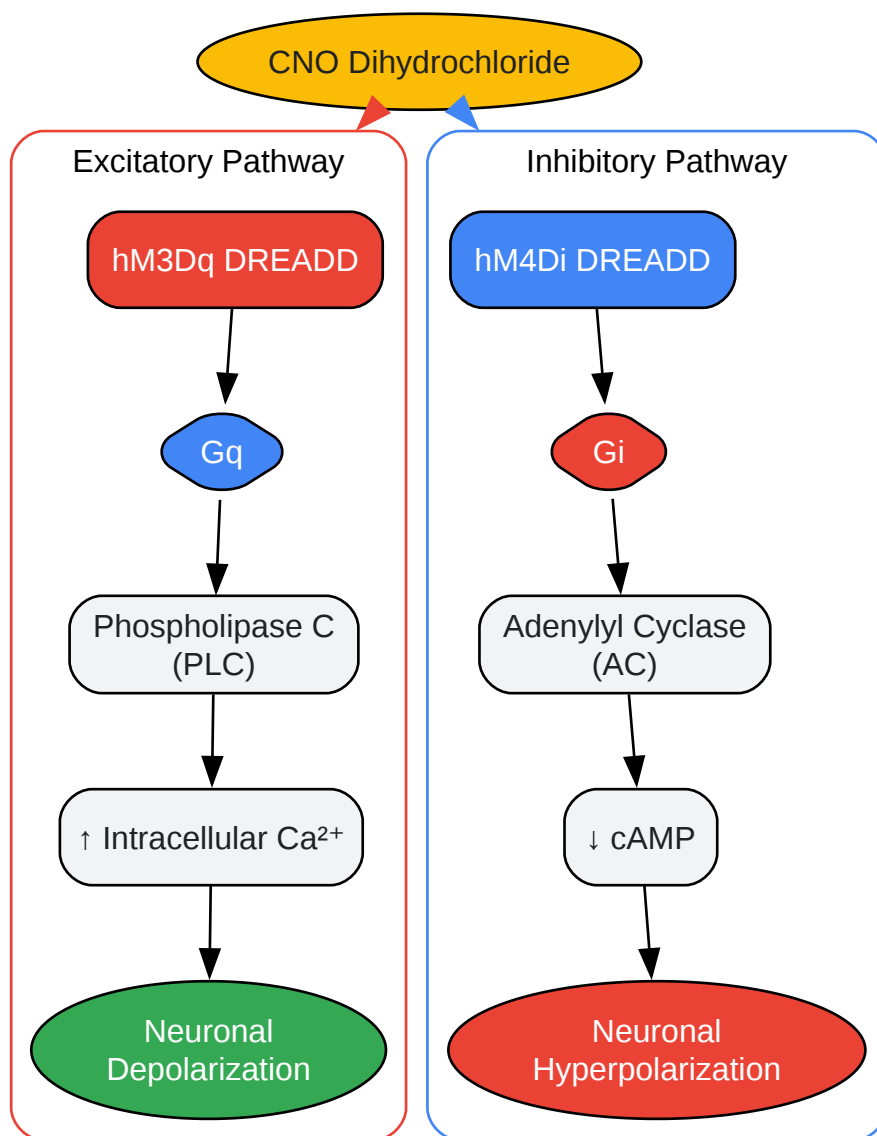


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Caption: Experimental workflow for CNO stability testing.

Signaling Pathways

CNO is an actuator for engineered G-protein coupled receptors (GPCRs) known as DREADDs. The two most common types are hM3Dq, which is stimulatory, and hM4Di, which is inhibitory.



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Caption: CNO activation of Gq and Gi DREADD signaling.

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